

Application Notes: Titanium Oxysulfate (TiOSO₄) in Industrial Wastewater Treatment

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Compound of Interest

Compound Name: TITANIUM OXYSULFATE

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Introduction

Titanium oxysulfate (TiOSO₄), a water-soluble inorganic titanium salt, is emerging as a highly effective chemical for industrial wastewater treatment. Its utility stems from two primary application pathways: as a direct coagulant for the removal of suspended solids, organic matter, and nutrients; and as an economical precursor for the synthesis of titanium dioxide (TiO₂), a potent photocatalyst for the degradation of recalcitrant organic pollutants.[1][2][3] Compared to traditional coagulants like aluminum and iron salts, titanium-based coagulants often demonstrate superior efficiency at lower dosages, operate over a broader pH range, and can produce a lower volume of sludge.[2][4][5] The sludge produced may also be repurposed to recover valuable TiO₂. [3]

Primary Mechanisms of Action

- **Coagulation and Flocculation:** When added to wastewater, TiOSO₄ hydrolyzes to form various titanium hydroxide species. These species effectively neutralize the negative surface charges of colloidal particles (suspended solids, organic macromolecules), causing them to aggregate into larger, settleable flocs. This process is highly effective for reducing turbidity, Chemical Oxygen Demand (COD), and color.[2][3]
- **Photocatalysis (via TiO₂ Synthesis):** TiOSO₄ is a widely used precursor in the sol-gel synthesis of TiO₂ nanoparticles.[1][6] When illuminated with UV light, TiO₂ generates highly reactive hydroxyl radicals (•OH) and superoxide anions (•O₂⁻). [6][7] These radicals are

powerful oxidizing agents that can mineralize a wide range of persistent organic pollutants into less harmful substances like CO₂ and H₂O.[8][9]

Application 1: Coagulation and Flocculation

This protocol details the use of TiOSO₄ as a primary coagulant for the clarification of industrial wastewater, such as effluents from the alcohol, textile, or food processing industries.[2][10]

Experimental Protocol: Jar Test for Optimal Coagulant Dosage

Objective: To determine the optimal dose of TiOSO₄ for the removal of suspended solids and organic matter (measured as COD).

Materials:

- **Titanium Oxysulfate** (TiOSO₄ · xH₂O)
- Industrial wastewater sample (e.g., from alcohol production)[2]
- 1 M Sodium Hydroxide (NaOH) and 1 M Sulfuric Acid (H₂SO₄) for pH adjustment
- Beakers (1000 mL)
- Jar testing apparatus with multiple stirrers
- pH meter, turbidimeter, and COD analysis kit

Procedure:

- **Stock Solution Preparation:** Prepare a 10 g/L stock solution of TiOSO₄ by dissolving 10 grams of the reagent in 1 liter of deionized water. Stir with a magnetic stirrer for 60 minutes to ensure complete dissolution.[2]
- **Wastewater Characterization:** Analyze the raw wastewater for initial pH, turbidity, and COD.
- **Jar Test Setup:**

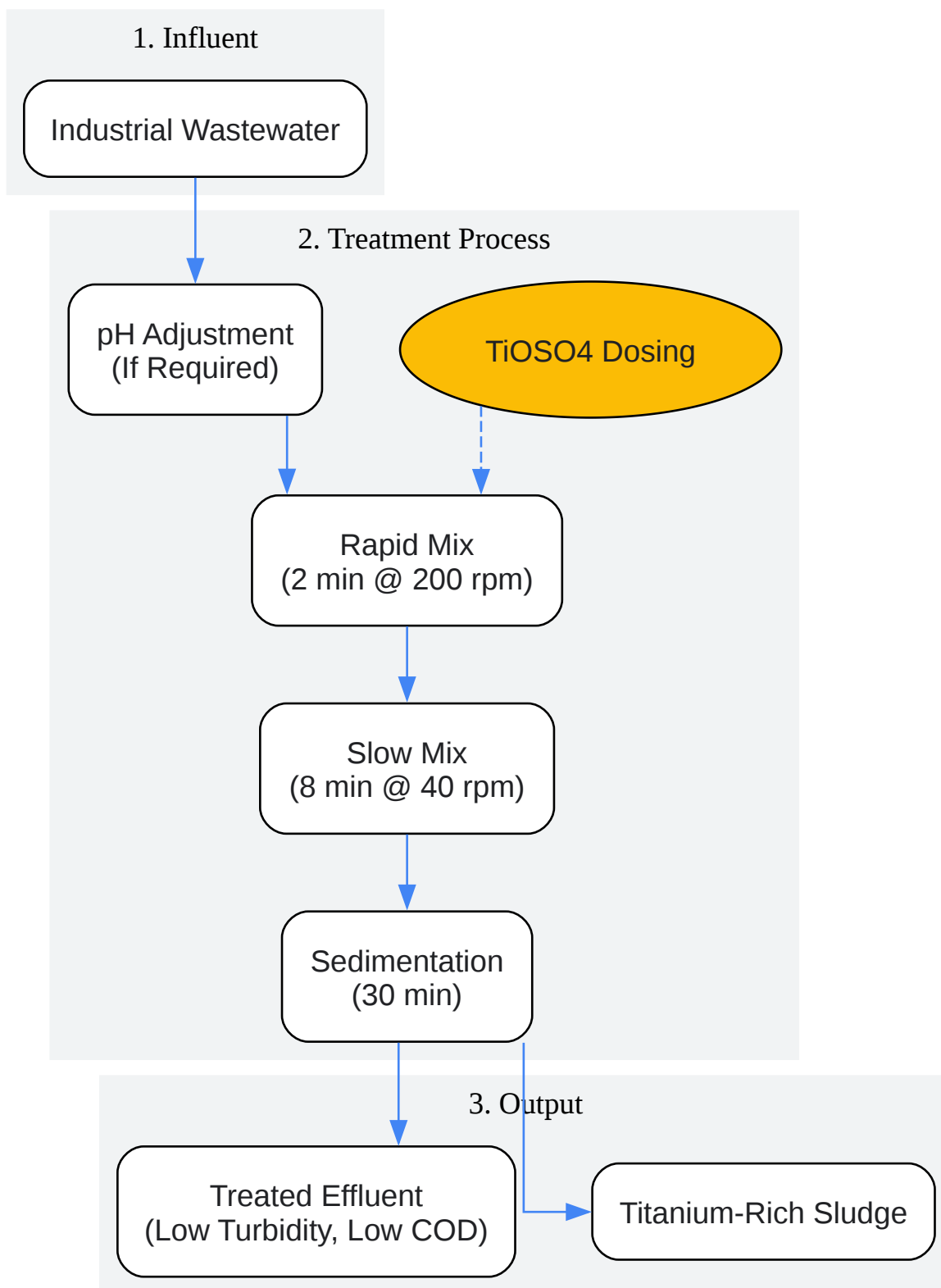
- Place 500 mL of the wastewater sample into each of the six beakers in the jar test apparatus.[\[2\]](#)
- While stirring, adjust the pH of the wastewater if necessary using NaOH or H₂SO₄.
- Create a dosage series by adding varying amounts of the TiOSO₄ stock solution to each beaker (e.g., corresponding to final concentrations of 10, 20, 40, 60, 80, 100 mg/L). Leave one beaker as a control with no coagulant.
- Coagulation and Flocculation:
 - Rapid Mix: Stir all samples at a high speed (e.g., 150-200 rpm) for 2 minutes to ensure rapid and uniform dispersion of the coagulant.[\[11\]](#)
 - Slow Mix (Flocculation): Reduce the stirring speed to a slow mix (e.g., 30-40 rpm) for 8-10 minutes to promote the formation of flocs.[\[11\]](#)
- Sedimentation: Turn off the stirrers and allow the flocs to settle undisturbed for 30 minutes.[\[11\]](#)
- Analysis:
 - Carefully collect supernatant from the top of each beaker.
 - Measure the final pH, turbidity, and COD of the supernatant for each dose.
 - Calculate the percentage removal for turbidity and COD using the formula: Removal (%) = $\frac{[(\text{Initial Value} - \text{Final Value}) / \text{Initial Value}] \times 100}$
- Determine Optimum Dose: The optimal dose is the concentration of TiOSO₄ that achieves the highest removal efficiency before the performance plateaus.

Data Presentation: Coagulation Performance

Coagulant	Wastewater Type	Optimal Dose (mg/L)	Pollutant	Removal Efficiency (%)	Reference
TiOSO ₄	Alcohol Industry	20 (as Me _x O _y)	Suspended Solids	~95%	[2]
TiOSO ₄	Alcohol Industry	20 (as Me _x O _y)	COD	~65%	[2]
TiCl ₄	General Industrial	100	COD	69.33%	[5]
Ti(SO ₄) ₂	Synthetic Textile	≥50	Color	100%	[3] [10]
Ti salt + Chitosan	General Wastewater	25	Turbidity	~80%	[12]
Ti salt + Chitosan	General Wastewater	25	Organic Matter	~70%	[12]

Note: Me_xO_y refers to the dose expressed in terms of the metal oxide equivalent.

Workflow for Coagulation Treatment



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Fig 1. Workflow for wastewater treatment via coagulation-flocculation.

Application 2: Synthesis of TiO₂ Photocatalyst from TiOSO₄

This protocol describes a sol-gel method for synthesizing TiO₂ nanoparticles from a TiOSO₄ precursor. The resulting catalyst can be used for the photocatalytic degradation of organic pollutants like dyes (methylene blue) or phenols.[\[1\]](#)[\[6\]](#)

Experimental Protocol: TiO₂ Nanoparticle Synthesis

Objective: To synthesize photocatalytically active TiO₂ nanoparticles.

Materials:

- **Titanium Oxysulfate** (TiOSO₄)
- Ammonium Hydroxide (NH₄OH, 25%)
- Nitric Acid (HNO₃)
- Deionized Water
- Beakers, magnetic stirrer, pH meter
- Centrifuge
- Drying oven and muffle furnace

Procedure:

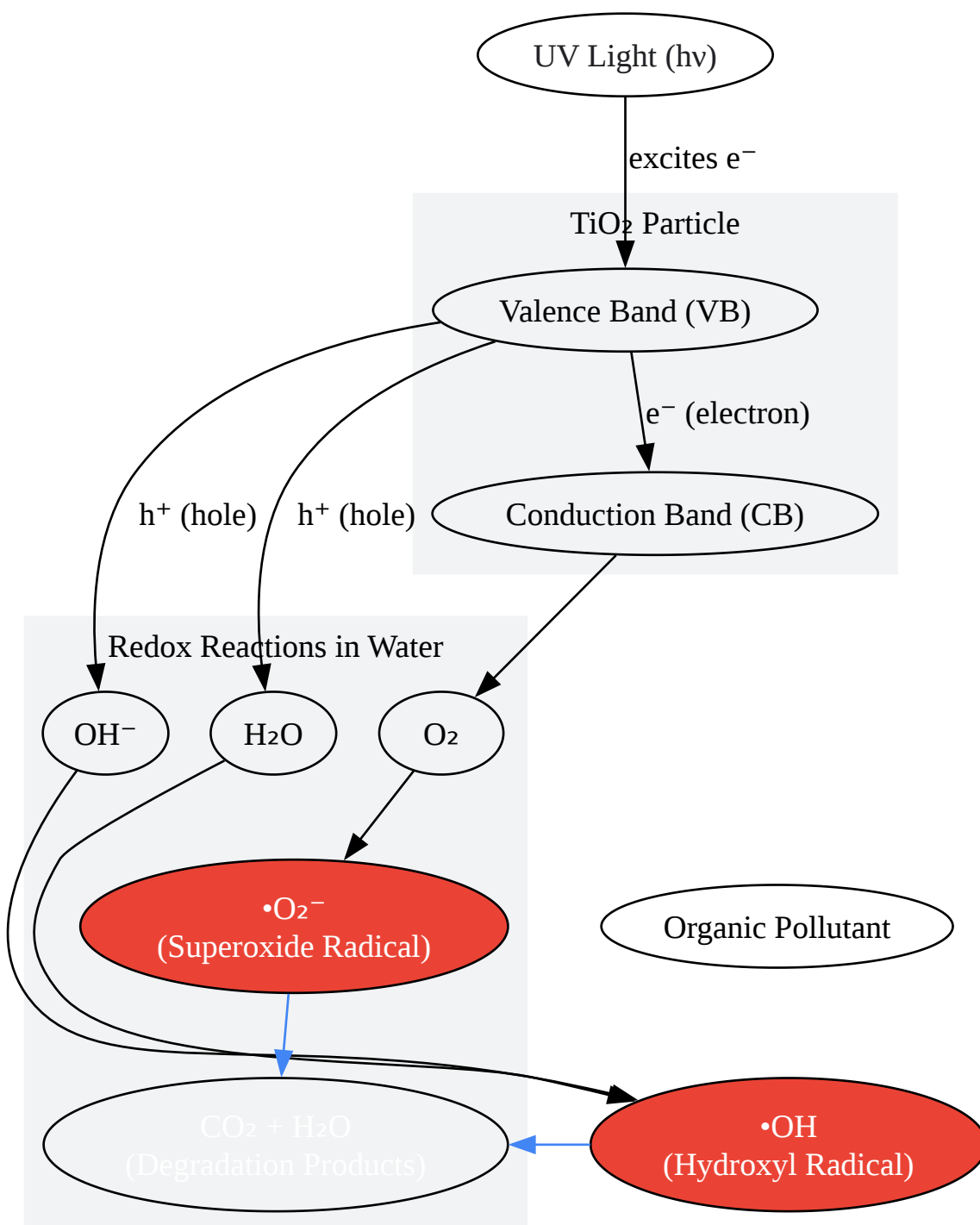
- **Precursor Solution:** Prepare a 0.3 M TiOSO₄ solution by dissolving the appropriate amount of TiOSO₄ in deionized water.[\[1\]](#)
- **Precipitation (Hydrolysis):**
 - Slowly add NH₄OH dropwise to the TiOSO₄ solution under constant stirring until the pH reaches a value of 6-7. This will precipitate hydrated titanium oxide (a gel).[\[1\]](#)[\[6\]](#)

- Aging: Age the resulting gel suspension for a specified time (e.g., 12 hours) without stirring. [\[1\]](#)
- Washing:
 - Separate the precipitate by centrifugation.
 - Wash the gel repeatedly with deionized water to remove sulfate ions. Continue washing until the supernatant is free of sulfate ions (tested with BaCl_2 solution).
- Peptization:
 - Resuspend the washed gel in deionized water.
 - Add nitric acid dropwise while stirring to adjust the pH to around 4-5. This process breaks down the agglomerates and forms a stable titania sol.[\[1\]](#)
- Drying: Dry the sol in an oven at 80-100°C for 12 hours to obtain a dry powder (xerogel).[\[1\]](#)
- Calcination:
 - Place the dried powder in a crucible and transfer it to a muffle furnace.
 - Calcine the powder at a specific temperature (e.g., 300-600°C) for 2-4 hours. The calcination temperature is critical as it influences the crystal phase (anatase, brookite, rutile) and particle size of the final TiO_2 product.[\[1\]](#)[\[6\]](#)
- Characterization: The final TiO_2 powder can be characterized using techniques like XRD (crystal phase), SEM (morphology), and BET analysis (surface area).

Data Presentation: Photocatalysis Performance

Precursor	Pollutant	Catalyst Dose (g/L)	Conditions	Degradation Efficiency (%)	Reference
TiOSO ₄ (0.3 M)	Methylene Blue	0.04	pH 6.0, UV light	98%	[1]
TiOSO ₄	4-Chlorophenol	1.0	pH 4.0, UV light	>95% (in 150 min)	[6]

Mechanism of Heterogeneous Photocatalysis



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References

- 1. Sol-Gel Synthesis of TiO₂ from TiOSO₄ (Part 2): Kinetics and Photocatalytic Efficiency of Methylene Blue Degradation Under UV Irradiation | MDPI [mdpi.com]
- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. deswater.com [deswater.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Photocatalytic Removal of Organic Pollutants from Industrial Wastewater Using TiO₂ Catalyst [scirp.org]
- 8. Recent advances in titanium dioxide bio-derived carbon photocatalysts for organic pollutant degradation in wastewater - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Unraveling the Roles of MW/UV/TiO₂ Photocatalysis Technologies for Organic Wastewater Treatment [mdpi.com]
- 10. researchgate.net [researchgate.net]
- 11. Preparation and use of complex titanium-containing coagulant from quartz-leucoxene concentrate | Evgenii N. Kuzin | Journal of Mining Institute [pmi.spmi.ru]
- 12. researchgate.net [researchgate.net]
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